

Essential Safety and Logistical Information for Handling Tetramethylammonium Nitrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetramethylammonium nitrate

Cat. No.: B162179

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling reactive compounds such as **Tetramethylammonium nitrate**. This document provides crucial safety protocols and logistical plans for the handling and disposal of this chemical, grounded in established safety data.

Chemical Identification and Hazards

Property	Value	References
CAS Number	1941-24-8	[1][2][3]
Molecular Formula	C ₄ H ₁₂ N ₂ O ₃	[2]
Molecular Weight	136.15 g/mol	[2]
Appearance	White to light yellow crystalline solid	[2]
Hazard Class	Oxidizing solid, Category 2	[1][4][5]
Signal Word	Danger	[1][3]

Tetramethylammonium nitrate is classified as a hazardous chemical and a strong oxidizer.[1][4] It can intensify fires and may cause skin and serious eye irritation.[1][3][4][5] Inhalation may lead to respiratory irritation.[3][5]

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to ensure personal safety.

Protection Type	Specification	References
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1] [4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask type N95 (US) or type P3 (EN 143) respirator cartridges are recommended.	[1]

Handling and Storage

Proper handling and storage are critical to prevent accidents.

Aspect	Guideline	References
Ventilation	Use only outdoors or in a well-ventilated area. Ensure that eyewash stations and safety showers are close to the workstation location.	[1] [4]
Handling	Wash face, hands, and any exposed skin thoroughly after handling. Avoid breathing dust. Keep away from heat, sparks, open flames, and hot surfaces. Keep away from clothing and other combustible materials.	[1] [4] [6]
Storage	Store in a tightly closed container in a cool, dry, well-ventilated place. Store locked up. Do not store near combustible materials.	[1] [4] [6]
Incompatible Materials	Strong reducing agents, combustible materials, strong oxidizing agents, strong acids, and finely powdered metals.	[1] [4]

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First-Aid Procedure	References
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1] [4] [6] [7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse. If skin irritation occurs, get medical advice/attention.	[1] [4] [6] [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[1] [4] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of milk or water if the person is conscious and alert. Get medical attention immediately.	[6] [8]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential.

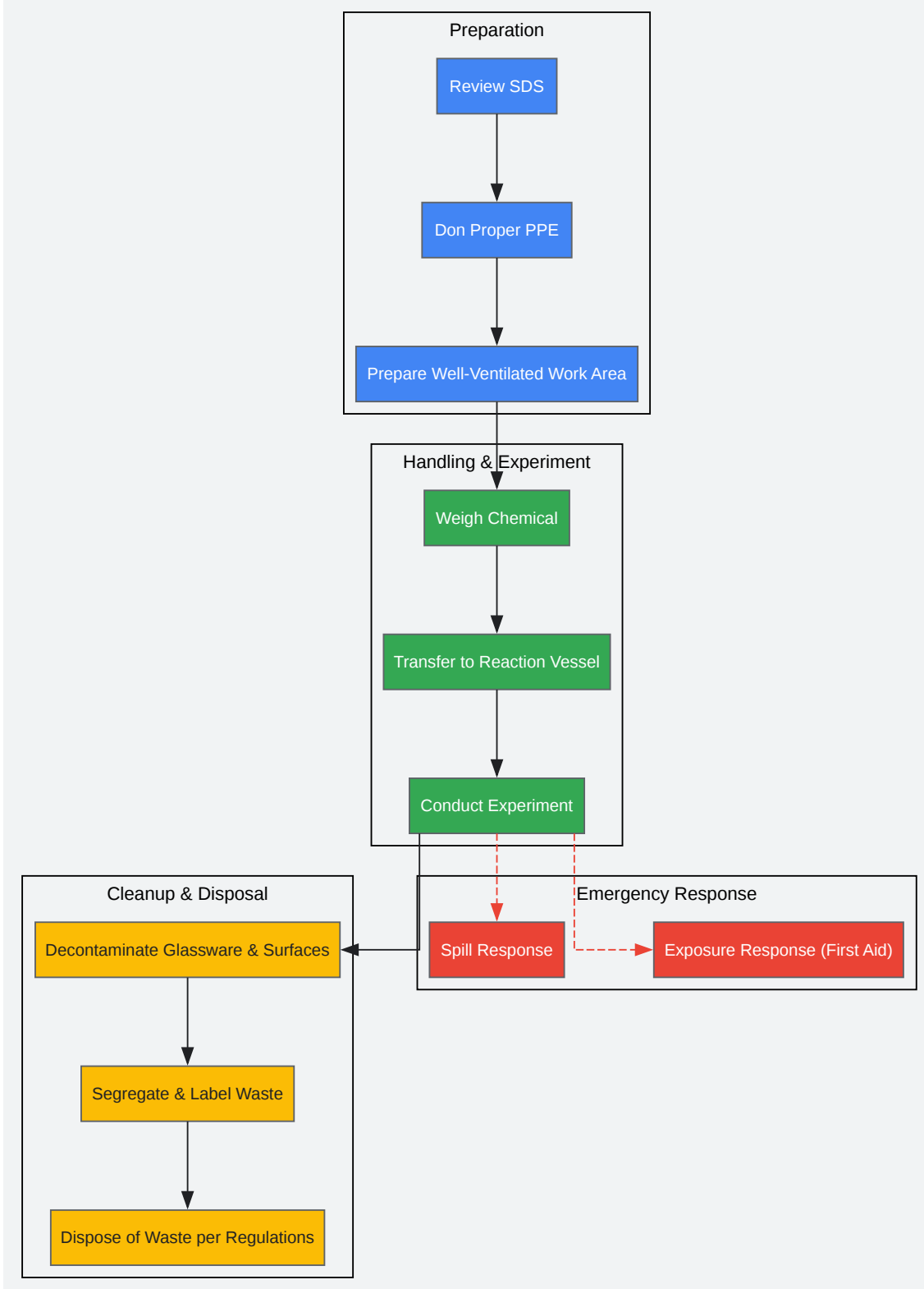
In case of a spill, immediately notify safety personnel.[\[9\]](#) Avoid generating dust and remove all sources of ignition.[\[6\]](#) Use appropriate PPE, including respiratory protection. Spilled material

should be swept up or vacuumed and placed into a suitable, closed container for disposal.[6] If the material is mixed with combustibles, it should not be allowed to dry and should be mixed with additional water before collection.[9]

Waste disposal must be conducted in accordance with federal, state, and local regulations.[9] Chemical waste generators must determine if the discarded chemical is classified as a hazardous waste.[1] Dispose of the contents/container to an approved waste disposal plant.[1] [4] Do not empty into drains.[1]

Experimental Workflow: Handling **Tetramethylammonium Nitrate**

Workflow for Handling Tetramethylammonium Nitrate

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **Tetramethylammonium nitrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chemimpex.com [chemimpex.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. fishersci.com [fishersci.com]
- 5. Page loading... [guidechem.com]
- 6. Tetraethylammonium nitrate(1941-26-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 8. AMMONIUM NITRATE [www2.atmos.umd.edu]
- 9. dataviewers.tdec.tn.gov [dataviewers.tdec.tn.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Tetramethylammonium Nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162179#personal-protective-equipment-for-handling-tetramethylammonium-nitrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com